

Anwendungs- und Protokollhinweise zur Analyse von 1,1,2-Trichlorpropen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,2-Trichloropropene

Cat. No.: B1605245

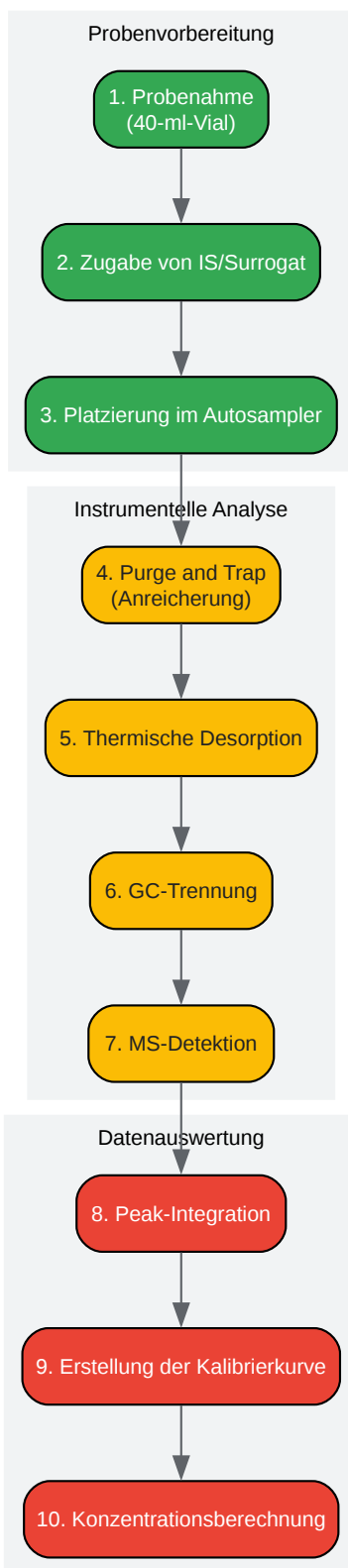
[Get Quote](#)

Anwendungsgebiet: Diese Unterlagen beschreiben ein detailliertes Protokoll für die quantitative Analyse von 1,1,2-Trichlorpropen in wässrigen Proben. Die Methode eignet sich für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung, die eine zuverlässige Quantifizierung dieser Verbindung für toxikologische Studien, Umweltüberwachung oder prozessbegleitende Kontrollen benötigen.

Einleitung: 1,1,2-Trichlorpropen ist eine flüchtige chlorierte organische Verbindung, die aufgrund ihrer potenziellen Toxizität und Umweltauswirkungen von analytischem Interesse ist. Die Analyse solcher flüchtigen Verbindungen mittels Gaschromatographie (GC) erfordert in der Regel keine chemische Derivatisierung. Eine Derivatisierung wird typischerweise für Analyten durchgeführt, die nicht flüchtig genug oder thermisch instabil sind, um den GC-Bedingungen standzuhalten.[1][2][3] 1,1,2-Trichlorpropen besitzt jedoch eine ausreichende Flüchtigkeit und Stabilität für die direkte GC-Analyse.

Die hier beschriebene Methode nutzt die Purge-and-Trap-Technik (Ausgasen und Auffangen) gekoppelt mit der Gaschromatographie-Massenspektrometrie (GC-MS). Dieses Verfahren ist ein Standard für die Analyse von flüchtigen organischen Verbindungen (VOCs) in Wasser und bietet die erforderliche Empfindlichkeit und Selektivität.[4][5][6] Die Purge-and-Trap-Methode konzentriert den Analyten aus der Probenmatrix, was niedrige Nachweisgrenzen ermöglicht.[4][5]

Logischer Arbeitsablauf der Analyse



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. diverdi.colostate.edu [diverdi.colostate.edu]
- 2. researchgate.net [researchgate.net]
- 3. youtube.com [youtube.com]
- 4. agilent.com [agilent.com]
- 5. purge and trap, volatile organic compounds analysis | アジレント [agilent.com]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- To cite this document: BenchChem. [Anwendungs- und Protokollhinweise zur Analyse von 1,1,2-Trichlorpropen]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1605245#derivatization-of-1-1-2-trichloropropene-for-analytical-purposes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com